

physical and chemical properties of 4-Bromothiophene-3-carboxylic acid

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Compound of Interest

Compound Name: 4-Bromothiophene-3-carboxylic acid

Cat. No.: B100334

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An In-depth Technical Guide to 4-Bromothiophene-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties of **4-Bromothiophene-3-carboxylic acid**, a key heterocyclic building block in medicinal chemistry and materials science. This guide includes key physical constants, a detailed synthesis protocol, and workflows for its preparation and characterization.

Core Physical and Chemical Properties

4-Bromothiophene-3-carboxylic acid is a solid, off-white to faint brown compound at room temperature.^[1] Its core properties are summarized below, providing essential data for experimental design and chemical handling.

Property	Value	Source
CAS Number	16694-17-0	[2] [3] [4]
Molecular Formula	C ₅ H ₃ BrO ₂ S	[2] [4] [5]
Molecular Weight	207.05 g/mol	[2] [4] [5]
Melting Point	157-159 °C	[1]
Boiling Point	318.0 ± 27.0 °C (Predicted)	[1] [6]
Density	1.923 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	3.63 ± 0.20 (Predicted)	[1]
Appearance	Off-white/faint brown solid	[1]
Purity	Typically ≥98%	[2] [3]
Storage Conditions	Room Temperature, Sealed in Dry, Keep in Dark Place	[1] [7]

Experimental Protocols

A fundamental understanding of the synthesis and characterization of **4-Bromothiophene-3-carboxylic acid** is crucial for its application in research and development.

Synthesis of **4-Bromothiophene-3-carboxylic acid** from 3,4-Dibromothiophene[\[1\]](#)

This protocol outlines a common method for synthesizing the target compound via lithium-halogen exchange followed by carboxylation.

Materials:

- 3,4-Dibromothiophene
- Anhydrous diethyl ether
- 1.6 M n-butyllithium (n-BuLi) in hexanes
- Powdered dry ice (solid CO₂)

- 1 M Sodium hydroxide (NaOH) solution
- Nitrogen gas atmosphere

Procedure:

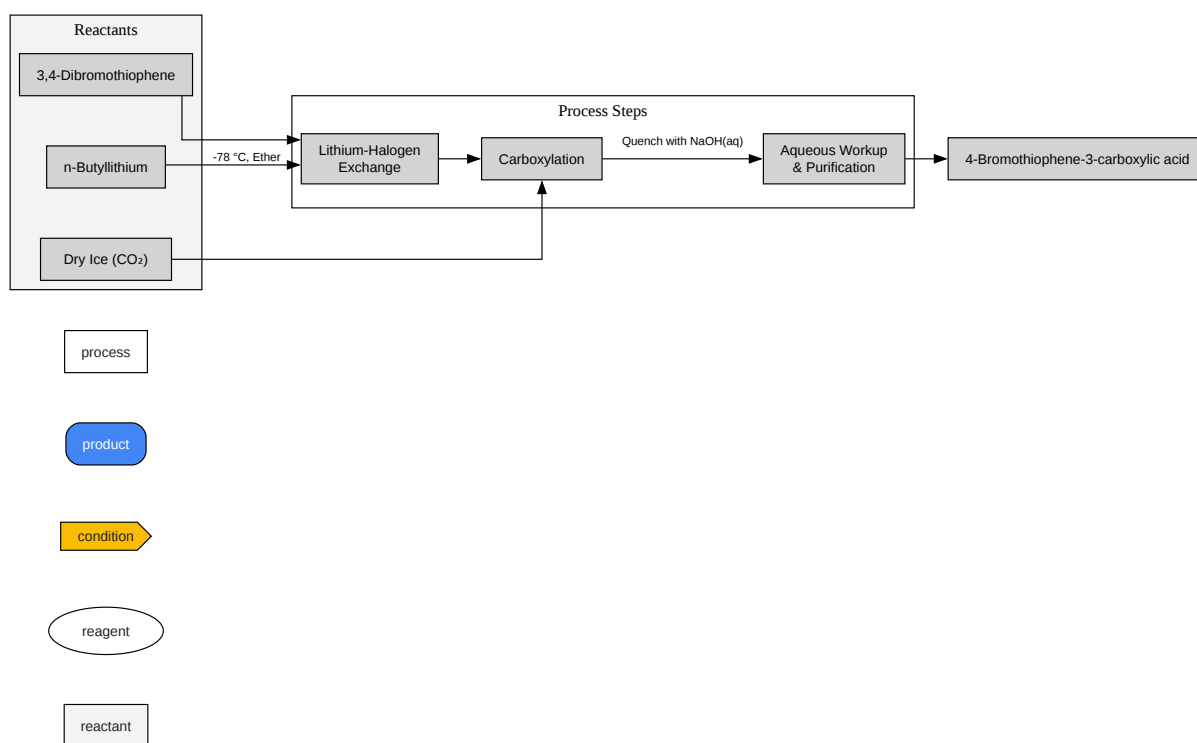
- Under a nitrogen atmosphere, cool 100 mL of anhydrous ether to -78 °C in a suitable reaction flask.
- Slowly add 28.4 mL of a 1.6 M n-butyllithium solution to the cooled ether.
- Prepare a solution of 10 g (41.3 mmol) of 3,4-dibromothiophene dissolved in 50 mL of anhydrous ether.
- Add the 3,4-dibromothiophene solution dropwise to the reaction mixture over a period of 10 minutes, ensuring the temperature is maintained at -78 °C.
- Continue stirring the reaction mixture at -78 °C for an additional 10 minutes after the addition is complete.
- Carefully add an excess (over 50 g) of freshly powdered dry ice to the reaction mixture.
- Stir the mixture at -78 °C for 1 hour.
- Slowly add 30 mL of 1 M NaOH solution (pre-diluted with 100 mL of water) to quench the reaction. Note that CO₂ gas will be released.
- Allow the mixture to warm to room temperature. The product can then be isolated through standard aqueous workup and purification procedures (e.g., acidification, extraction, and recrystallization).

General Analytical Characterization

Post-synthesis, the identity and purity of **4-Bromothiophene-3-carboxylic acid** are confirmed using standard analytical techniques. While specific spectra for this compound were not detailed in the provided search results, a typical characterization workflow would involve Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the molecular structure and functional groups.^{[7][8][9]}

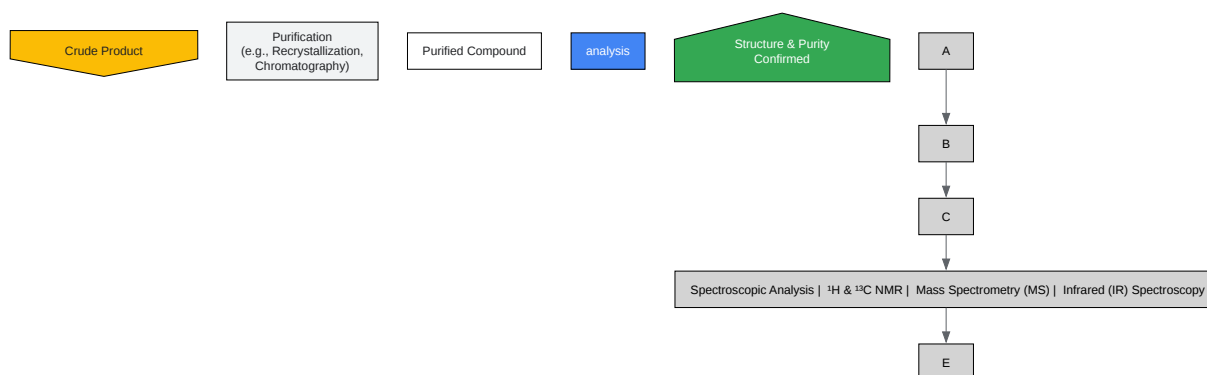
Visualized Workflows

The following diagrams illustrate the synthesis and a general characterization workflow for **4-Bromothiophene-3-carboxylic acid**.



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Caption: Synthesis workflow for **4-Bromothiophene-3-carboxylic acid**.



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Caption: General workflow for purification and characterization.

Safety and Handling

While a full safety data sheet should be consulted, **4-Bromothiophene-3-carboxylic acid** is generally classified as an irritant.[1] Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be employed when handling this chemical. It should be stored in a dry, dark, and well-ventilated area.[1][7]

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